

Safety, handling, and GHS information for 1-Pentyn-3-ol

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Compound of Interest

Compound Name: **1-Pentyn-3-ol**

Cat. No.: **B1209153**

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Technical Guide: 1-Pentyn-3-ol (CAS: 4187-86-4)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and toxicological information for **1-Pentyn-3-ol**. The information is compiled from various safety data sheets and standardized testing guidelines to ensure a comprehensive resource for laboratory and research applications.

Chemical Identification and Physical Properties

This section summarizes the key chemical identifiers and physical properties of **1-Pentyn-3-ol**.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ O	[1] [2]
Molecular Weight	84.12 g/mol	[1] [2]
CAS Number	4187-86-4	[1] [2]
EC Number	224-063-0	[2]
Appearance	Colorless to light yellow, clear liquid	[3]
Boiling Point	114 - 115 °C	[3]
Flash Point	29 °C (84.2 °F) - closed cup	[2]
Density	0.975 g/mL at 25 °C	[2] [4]
Refractive Index	n _{20/D} 1.434	[2] [4]
Vapor Density	1 (vs air)	[2]
Water Solubility	Slightly soluble	[4] [5]
Synonyms	Ethyl ethynyl carbinol, Pent-1-yn-3-ol	[1] [5]

GHS Hazard Information

1-Pentyn-3-ol is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification

Hazard Class	Category	Source(s)
Flammable Liquids	Category 3	[1] [2]
Acute Toxicity, Oral	Category 3	[1] [2]
Acute Toxicity, Dermal	Category 3	[1] [2]
Acute Toxicity, Inhalation	Category 3	[1] [2]

GHS Label Elements

Element	Description	Source(s)
Pictograms	Flame, Skull and Crossbones	[2]
Signal Word	Danger	[1] [2]
Hazard Statements	H226: Flammable liquid and vapor. H301: Toxic if swallowed. H311: Toxic in contact with skin. H331: Toxic if inhaled.	[1]
Precautionary Statements	P210, P233, P240, P241, P242, P243, P261, P262, P264, P270, P271, P280, P301+P316, P302+P352, P303+P361+P353, P304+P340, P316, P321, P330, P361+P364, P370+P378, P403+P233, P403+P235, P405, P501	[1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure safety when working with **1-Pentyn-3-ol**.

Handling

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood, to minimize vapor accumulation.[\[6\]](#)[\[7\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, sparks, and other ignition sources.[\[3\]](#)[\[8\]](#) No smoking is permitted in the handling area.[\[8\]](#)
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[\[6\]](#)[\[8\]](#) Employ only non-sparking tools to prevent ignition.[\[6\]](#)[\[8\]](#)

- Static Discharge: Ground and bond containers and receiving equipment during transfer to prevent static electricity buildup.[7][8]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), chemical splash goggles, and a lab coat.[6][7] If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.[7]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[6] Do not eat, drink, or smoke when using this product.[8]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[3][8] Keep the container tightly closed.[6][8]
- Location: Store in a designated flammables area.[6]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, strong reducing agents, and acid chlorides.[3][6]

Emergency Procedures

This section outlines the appropriate responses to emergencies involving **1-Pentyn-3-ol**.

First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.[6]	
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice.[6]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[6]	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a POISON CENTER or doctor immediately.[3]	

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[6][8] Water mist may be used to cool closed containers.[6]
- Specific Hazards: The substance is flammable. Vapors are heavier than air and may travel to a source of ignition and flash back.[6][9] Containers may explode when heated.[6][9] Hazardous combustion products include carbon monoxide and carbon dioxide.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][8]

Accidental Release Measures

- Personal Precautions: Evacuate non-essential personnel. Remove all sources of ignition.[3]
Wear appropriate personal protective equipment.[8]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[8]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material like sand or earth.[7] Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for disposal.[6][7]

Toxicological Information and Experimental Protocols

While specific toxicological studies for **1-Pentyn-3-ol** are not extensively published, the GHS classification indicates significant acute toxicity.[1][2] The methodologies for determining such classifications are standardized. Below are summaries of the relevant OECD guidelines for toxicological testing.

Acute Toxicity Testing Protocols

Test	OECD Guideline	General Methodology
Acute Oral Toxicity	OECD 425 (Up-and-Down Procedure)	<p>This method minimizes animal use while estimating the LD50. A single animal is dosed at a time, typically at 48-hour intervals. The dose for the next animal is adjusted up or down based on the outcome (survival or death) of the previously dosed animal. Observations for mortality and clinical signs of toxicity are conducted for up to 14 days.</p> <p>[10][11]</p>
Acute Dermal Toxicity	OECD 402	<p>The test substance is applied to the shaved, intact skin of animals (commonly rats or rabbits) for 24 hours under a semi-occlusive dressing. Animals are then observed for up to 14 days for signs of systemic toxicity, dermal irritation, and mortality to determine the dermal LD50.[3]</p> <p>[12]</p>
Acute Inhalation Toxicity	OECD 403	<p>Animals (commonly rats) are exposed to the test substance as a vapor, aerosol, or gas in a dynamic inhalation chamber for a defined period (typically 4 hours). The animals are then observed for up to 14 days for mortality and signs of toxicity to determine the LC50.[2][6]</p>

Skin Irritation/Corrosion	OECD 404	The substance is applied to a small patch of skin on an animal (typically a rabbit) for a 4-hour exposure period. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals to assess the level of irritation and its reversibility. [1] [13]
Eye Irritation/Corrosion	OECD 405	A single dose of the substance is applied to the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control. The eye is examined at intervals (1, 24, 48, and 72 hours) for effects on the cornea, iris, and conjunctiva to determine the potential for irritation or serious eye damage. [4] [7] [8]

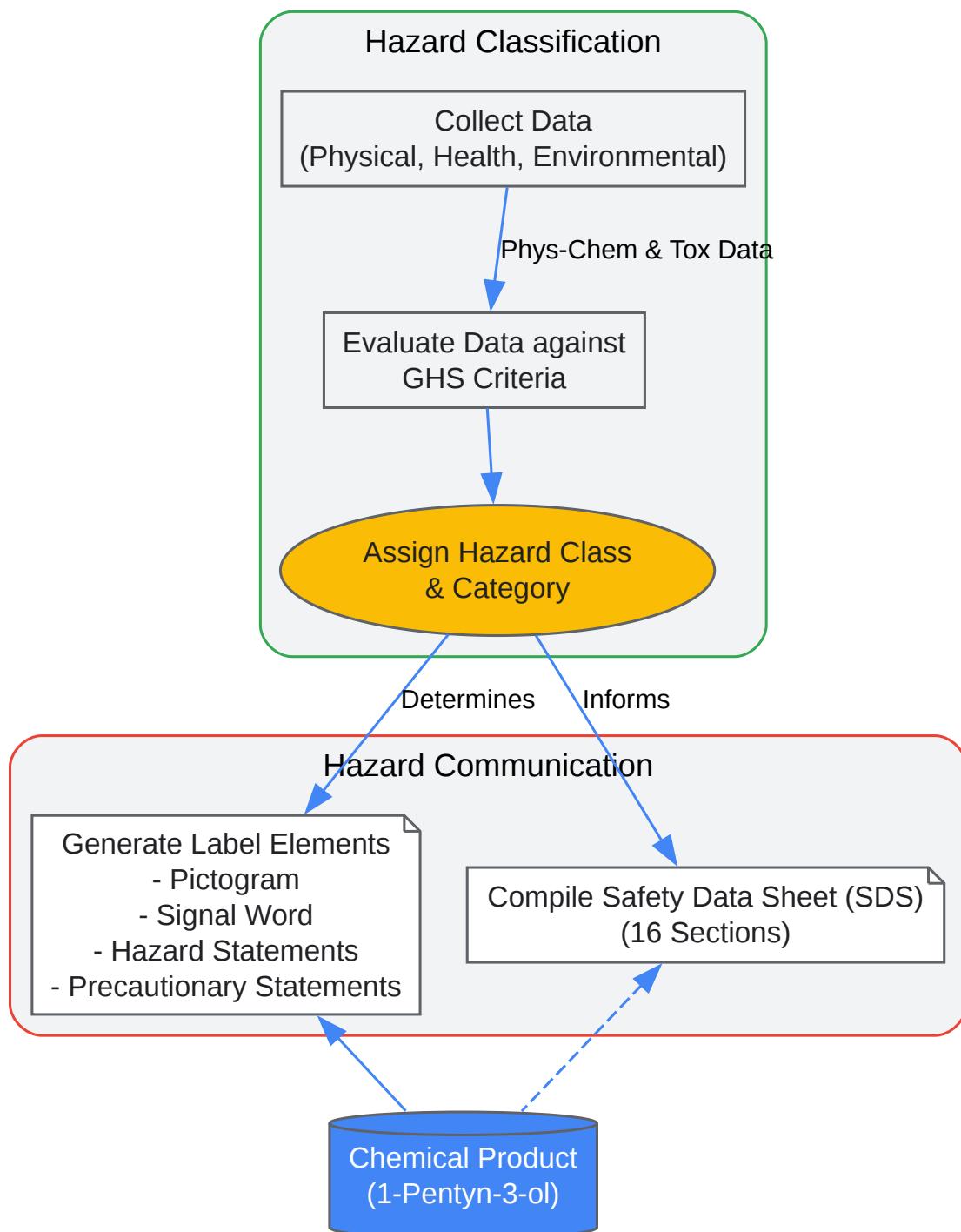
Signaling Pathways

There is currently no publicly available research detailing the specific signaling pathways through which **1-Pentyn-3-ol** exerts its toxic effects.

Visualizations

GHS Hazard Communication Workflow

The following diagram illustrates the logical flow from hazard classification to communication on labels and Safety Data Sheets (SDSs).

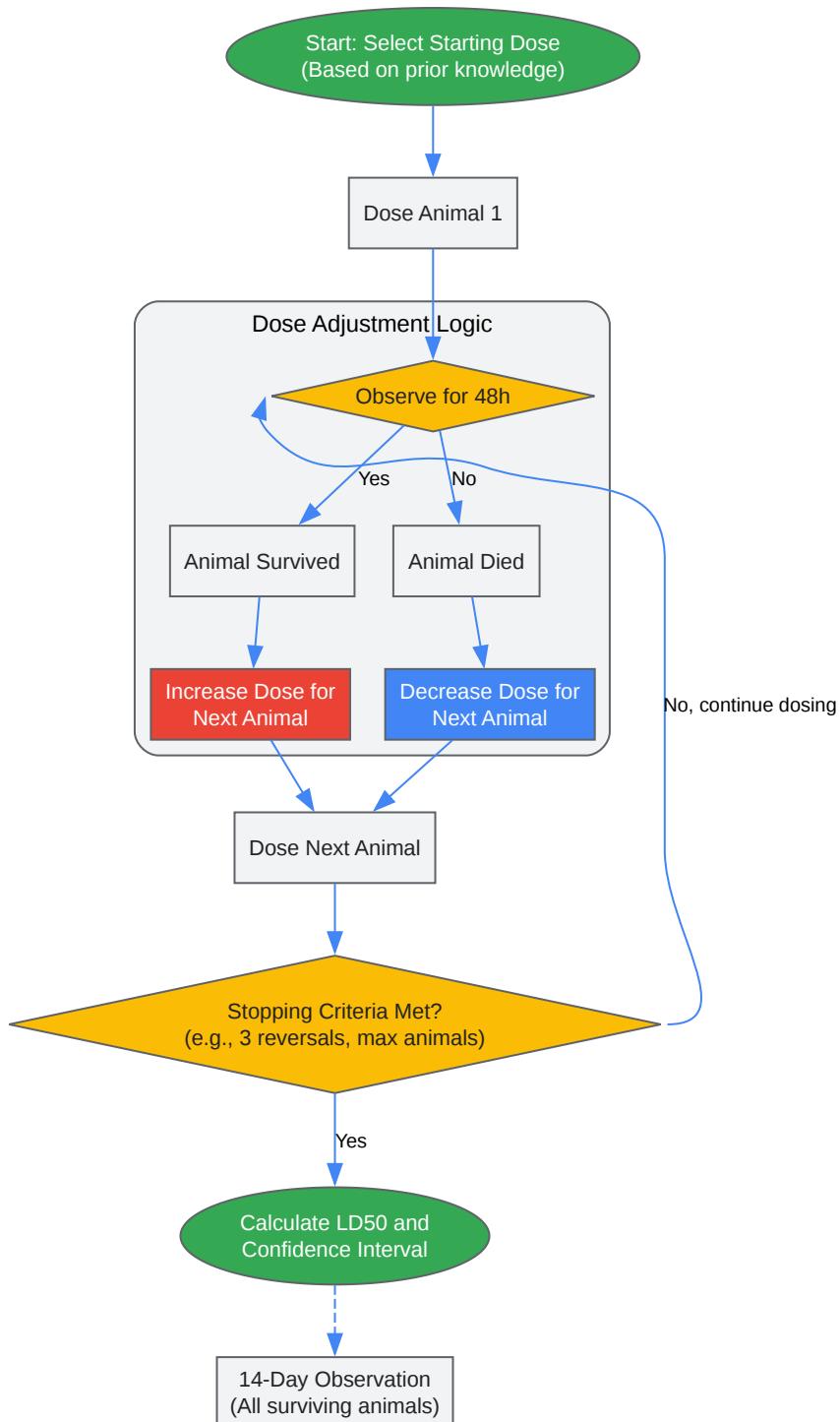


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GHS Hazard Communication Workflow

Experimental Workflow for OECD 425 Acute Oral Toxicity Test

The diagram below outlines the Up-and-Down Procedure (UDP) for determining acute oral toxicity.



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OECD 425 Up-and-Down Procedure Workflow

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